

Pinoxaden Tank-Mixing Compatibility: A Technical Support Resource

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Compound of Interest

Compound Name: Pinoxaden

Cat. No.: B166648

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This technical support center provides researchers, scientists, and agricultural professionals with comprehensive guidance on the tank-mixing compatibility of **Pinoxaden** with various broadleaf herbicides. The information is presented in a question-and-answer format to directly address potential issues encountered during experimental and field applications.

Frequently Asked Questions (FAQs)

Q1: What is **Pinoxaden** and what is its mode of action?

Pinoxaden is a selective, post-emergence herbicide used for the control of annual grass weeds in cereal crops like wheat and barley.^{[1][2]} It belongs to the phenylpyrazoline chemical family and functions as an Acetyl-CoA Carboxylase (ACCase) inhibitor (Group 1 herbicide).^[1] ^[2] **Pinoxaden** is absorbed by the leaves and translocated to the growing points of the plant, where it inhibits the biosynthesis of lipids, leading to the cessation of growth and eventual death of the grass weed.^[1]

Q2: Why is tank-mixing **Pinoxaden** with broadleaf herbicides necessary?

Pinoxaden is highly effective against grass weeds but does not control broadleaf weeds. To achieve broad-spectrum weed control in a single pass, tank-mixing **Pinoxaden** with a compatible broadleaf herbicide is a common and efficient practice.

Q3: Which broadleaf herbicides are generally considered compatible for tank-mixing with **Pinoxaden**?

Based on multiple field studies, **Pinoxaden** has been shown to be compatible with several broadleaf herbicides, including:

- Metsulfuron-methyl
- Carfentrazone-ethyl
- Fluroxypyr
- Florasulam
- Bromoxynil
- MCPA (ester and amine formulations)
- 2,4-D (amine and ester formulations), though some studies note potential for antagonism.

Q4: What is herbicide antagonism and how can it affect **Pinoxaden** efficacy?

Herbicide antagonism occurs when the combined effect of two or more herbicides is less than the sum of their individual effects. In the context of **Pinoxaden** tank-mixes, antagonism can lead to a reduction in the control of grass weeds. This is a known issue with some tank-mixes of ACCase inhibitors like **Pinoxaden**.

Q5: Are there specific broadleaf herbicides that have shown antagonism with **Pinoxaden**?

Yes, some studies have reported antagonistic effects, particularly with certain sulfonylurea (SU) herbicides. The degree of antagonism can be influenced by environmental conditions and the specific weed species. For instance, applications of **Pinoxaden** with sulfonylurea partners in later growth stages (BBCH 25-29) showed more pronounced antagonistic effects than earlier applications (BBCH 11-23). Some research also indicates that 2,4-D can sometimes reduce the efficacy of graminicides, although other studies with **Pinoxaden** have not observed this effect.

Q6: What is the importance of adjuvants when tank-mixing with **Pinoxaden**?

Adjuvants play a crucial role in optimizing the performance of **Pinoxaden**, especially when tank-mixed. **Pinoxaden** formulations often have a built-in adjuvant system, but additional adjuvants may be required depending on the tank-mix partner and environmental conditions.

The use of appropriate adjuvants can enhance herbicide efficacy by improving spray solution properties, such as reducing surface tension and increasing droplet retention and penetration. Studies have shown that the efficacy of **Pinoxaden** can be significantly improved with the addition of specific adjuvants.

Troubleshooting Guides

Issue 1: Reduced Grass Weed Control After Tank-Mixing

Symptoms:

- Poor control of target grass weeds (e.g., wild oats, green foxtail) compared to **Pinoxaden** applied alone.
- Weeds show initial signs of injury but then recover.

Possible Causes and Solutions:

- Antagonism with Tank-Mix Partner:
 - Diagnosis: Review the tank-mix partners. Sulfonylurea herbicides and, in some cases, phenoxy herbicides like 2,4-D, have been associated with reduced **Pinoxaden** efficacy.
 - Solution:
 - If possible, avoid tank-mixing with herbicides known to be antagonistic.
 - Consider a sequential application, applying **Pinoxaden** and the broadleaf herbicide separately with a sufficient interval between applications (e.g., 7 days).
 - Consult product labels for specific tank-mix recommendations and restrictions.
- Incorrect Mixing Order:
 - Diagnosis: Review the mixing procedure used. An incorrect mixing order can lead to physical or chemical incompatibility, reducing the bioavailability of **Pinoxaden**.
 - Solution: Follow the recommended mixing order (often remembered by the acronym A.P.P.L.E.S. or similar guidelines). Generally, start by filling the tank with 50-75% of the

water, then add products in the following sequence: water conditioners, water-dispersible granules (WG), wettable powders (WP), suspension concentrates (SC), emulsifiable concentrates (EC) like **Pinoxaden**, and finally soluble liquids (SL) and adjuvants.

- Inadequate Adjuvant Use:
 - Diagnosis: Confirm if the appropriate type and rate of adjuvant were used as per the product labels of both **Pinoxaden** and the tank-mix partner.
 - Solution: Ensure the use of a recommended adjuvant, as this can be critical for overcoming potential antagonism and improving uptake.

Issue 2: Increased Crop Injury (Phytotoxicity)

Symptoms:

- Yellowing, stunting, or burning of the crop leaves that is more severe than when **Pinoxaden** is applied alone.

Possible Causes and Solutions:

- Interaction with Tank-Mix Partner:
 - Diagnosis: Certain tank-mix combinations can increase crop stress, leading to injury. For example, tank-mixing carfentrazone with **Pinoxaden** has been observed to cause temporary yellowing of leaf tips, though the crop typically recovers.
 - Solution: Consult product labels for any warnings regarding crop injury with specific tank-mixes. If significant injury is a concern, consider a sequential application.
- Unfavorable Environmental Conditions:
 - Diagnosis: Applying tank-mixes when the crop is under stress from drought, extreme temperatures, or waterlogging can exacerbate crop injury.
 - Solution: Avoid spraying during periods of significant crop stress. Delay application until conditions improve and the crop is actively growing.

- Adjuvant-Related Injury:
 - Diagnosis: Some broadleaf herbicides may not be compatible with the oil-based adjuvants often used with **Pinoxaden**, leading to increased phytotoxicity.
 - Solution: Always check the compatibility of the broadleaf herbicide with oil-based adjuvants. If there are restrictions, a sequential application may be necessary.

Data Presentation

Table 1: Summary of **Pinoxaden** Tank-Mix Efficacy on Weed Control

Pinoxaden Tank-Mix Partner	Application Rate (g a.i./ha)	Target Weeds	Efficacy Outcome	Citation(s)
Metsulfuron-methyl	50 + 4	Phalaris minor, Anagallis arvensis	Comparable to weed-free treatment in reducing weed density.	
Carfentrazone-ethyl	50 + 20	Phalaris minor, Broadleaf weeds	Significantly lower total weed density and biomass.	
2,4-D	50 + 500	Phalaris minor, Broadleaf weeds	No antagonistic effect observed; effective control of complex weed flora.	
Metribuzin	40 + 210	Complex weed flora	At par with other effective tank-mixes in reducing weed biomass.	
Sulfonylureas (general)	Varies	Apera spica-venti	Potential for antagonism, especially in later growth stages.	

Table 2: Impact of **Pinoxaden** Tank-Mixes on Crop Yield

Pinoxaden Tank-Mix Partner	Application Rate (g a.i./ha)	Crop	Impact on Grain Yield	Citation(s)
Metsulfuron-methyl	45 + 4	Wheat	At par with weed-free check.	
Carfentrazone-ethyl	45 + 20	Wheat	At par with weed-free check; temporary crop injury observed.	
2,4-D	45 + 500	Wheat	At par with weed-free check.	
Metsulfuron-methyl	40 + 4	Barley	Significantly higher than weedy check; at par with weed-free.	
Carfentrazone-ethyl	40 + 20	Barley	Significantly higher than weedy check; at par with weed-free.	

Experimental Protocols

Protocol 1: Physical Compatibility Jar Test

This test is essential to determine if products are physically compatible in a spray solution and to avoid the formation of precipitates, gels, or separation that can clog spray equipment.

Materials:

- Clean, clear glass jar (1 liter) with a lid
- Pipettes or measuring cylinders for accurate measurement

- Water from the same source as will be used for spraying
- Personal Protective Equipment (PPE) as per product labels
- All herbicide and adjuvant products to be tank-mixed

Procedure:

- Fill the jar with 500 ml of the carrier water.
- Add each component of the proposed tank-mix one at a time, in the correct mixing order (see diagram below). The amounts of each product should be scaled down proportionally to the planned field application rates.
- Secure the lid and invert the jar 10-15 times to mix thoroughly.
- Let the jar stand for 15-30 minutes and observe for any signs of incompatibility, such as separation, clumping, precipitates, or gel formation.
- If no incompatibility is observed, let the jar stand for another 30 minutes to check for delayed reactions.
- Interpretation: If any signs of physical incompatibility are present, the tank-mix should not be used.

Protocol 2: Greenhouse Bioassay for Antagonism/Synergism

This bioassay allows for the controlled evaluation of the biological interaction between **Pinoxaden** and a broadleaf herbicide on a target grass weed species.

Materials:

- Pots filled with a suitable growing medium
- Seeds of a sensitive grass weed (e.g., wild oat, *Avena fatua*)
- Greenhouse or growth chamber with controlled environmental conditions

- Calibrated laboratory sprayer
- **Pinoxaden**, broadleaf herbicide, and any required adjuvants

Procedure:

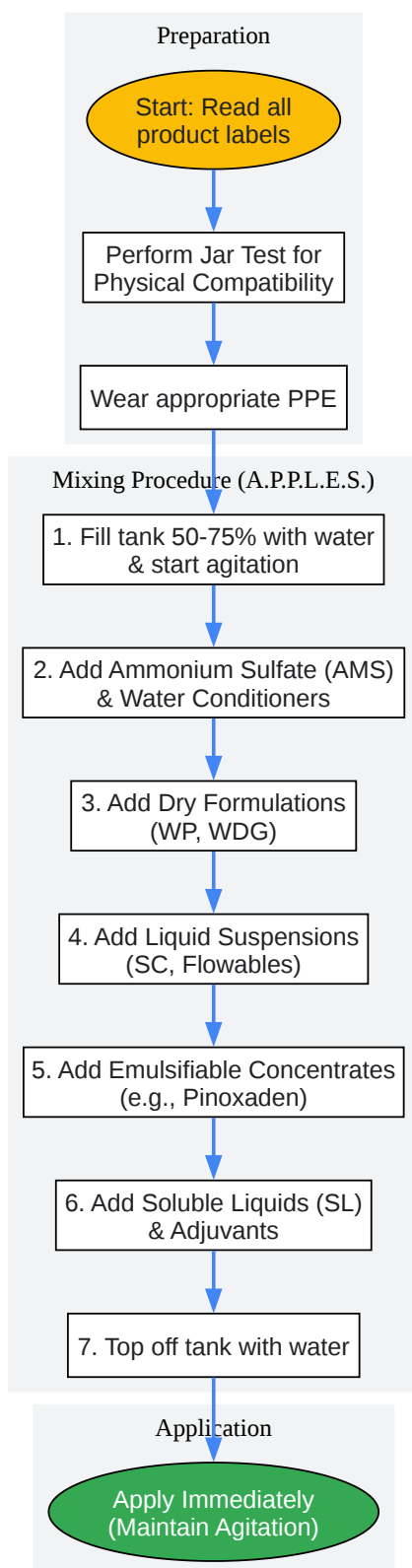
- Sow the grass weed seeds in the pots and grow them to a consistent growth stage (e.g., 2-3 leaf stage).
- Prepare the herbicide spray solutions for the following treatments:
 - Untreated control
 - **Pinoxaden** alone at various rates (e.g., 0.25x, 0.5x, 1x, 2x the recommended rate)
 - Broadleaf herbicide alone at its recommended rate
 - Tank-mix of **Pinoxaden** (at the same range of rates) and the broadleaf herbicide at its recommended rate
- Apply the treatments to the plants using the calibrated sprayer.
- Return the pots to the greenhouse and arrange them in a randomized complete block design.
- Assess weed control visually at set intervals (e.g., 7, 14, and 21 days after treatment) on a scale of 0% (no effect) to 100% (complete kill).
- At the end of the experiment, harvest the above-ground biomass, dry it in an oven, and weigh it.
- Data Analysis: Analyze the data using Colby's method or a similar statistical approach to determine if the interaction is antagonistic, synergistic, or additive.

Mandatory Visualizations



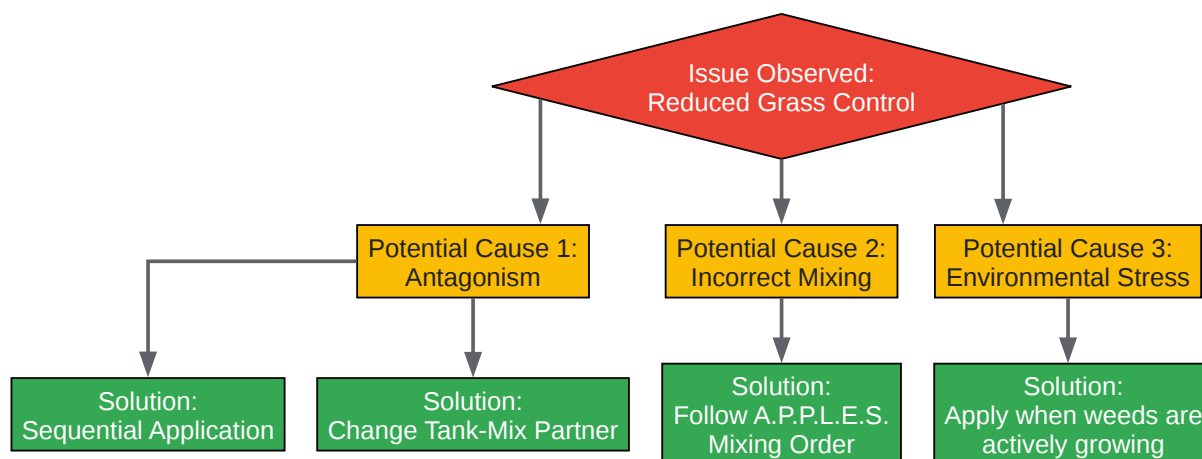
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Caption: Mode of action pathway for **Pinoxaden** in grass weeds.



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Caption: Recommended workflow for preparing and mixing a **Pinoxaden** tank-mix.



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References

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